

# Personal protective equipment for handling 1,3-Benzodioxole-5-sulfonyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,3-Benzodioxole-5-sulfonyl chloride*

Cat. No.: *B056689*

[Get Quote](#)

## Essential Safety and Handling Guide for 1,3-Benzodioxole-5-sulfonyl chloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Benzodioxole-5-sulfonyl chloride** (CAS No. 115010-10-1). Adherence to these procedures is essential for ensuring laboratory safety.

### Chemical Safety Overview

**1,3-Benzodioxole-5-sulfonyl chloride** is classified as a corrosive solid that causes severe skin burns and eye damage.[1] It may also cause respiratory irritation.[1] Ingestion can lead to severe swelling and damage to delicate tissues, with a risk of perforation.[1]

Hazard Classification	Description
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage.[1]
Specific target organ toxicity	Category 3: May cause respiratory irritation.[1]
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.
Aquatic Hazard (Short-term)	Category 3: Harmful to aquatic life.

## Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **1,3-Benzodioxole-5-sulfonyl chloride**.

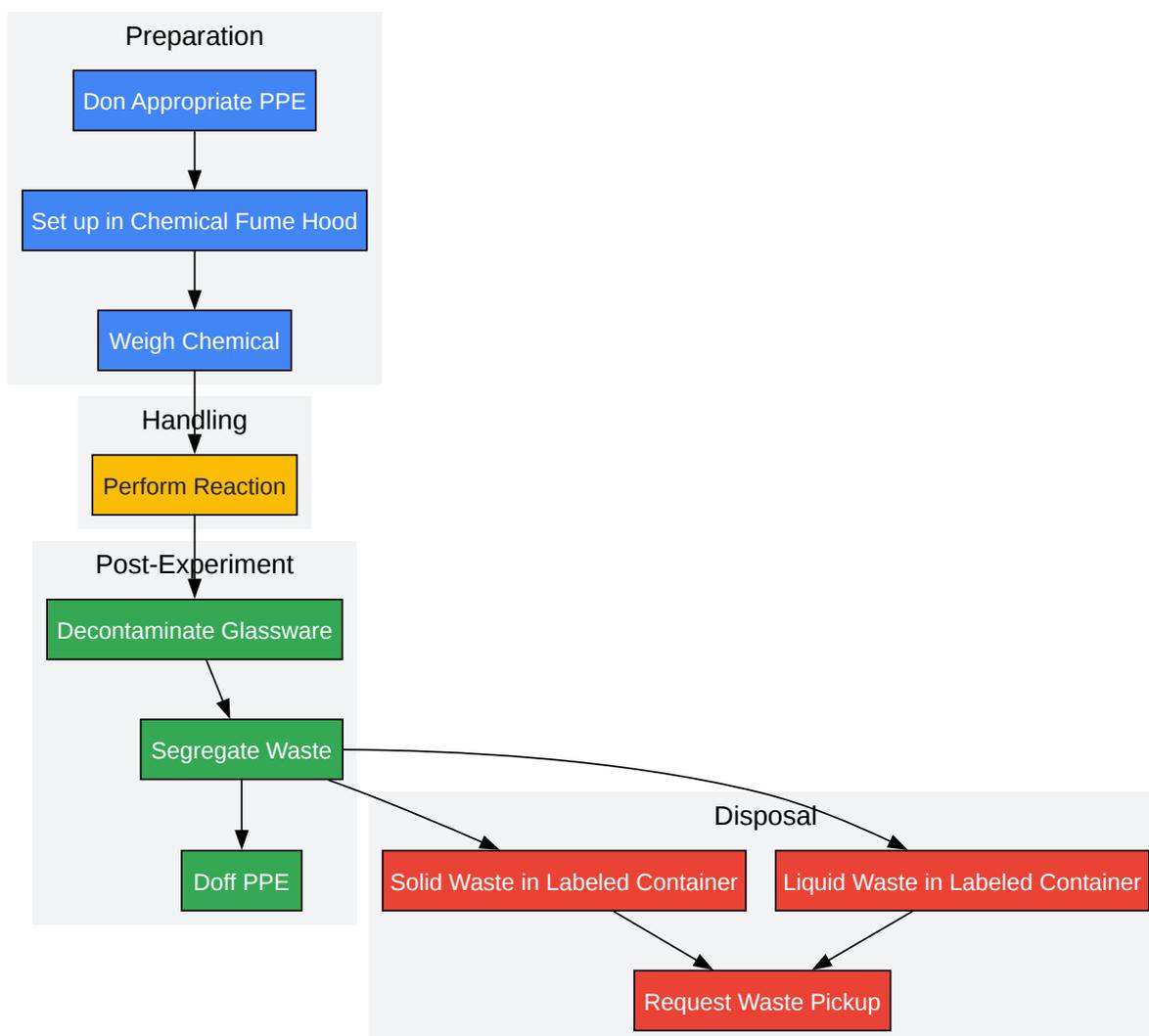
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield (8-inch minimum). [2]	To protect against splashes and dust that can cause severe eye damage.[1]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and a complete suit protecting against chemicals. [2][3]	To prevent skin contact which can cause severe burns.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.[1] Use in a well-ventilated area or under a chemical fume hood. [1][4]	To prevent inhalation of dust or vapors which can cause respiratory irritation.[1]

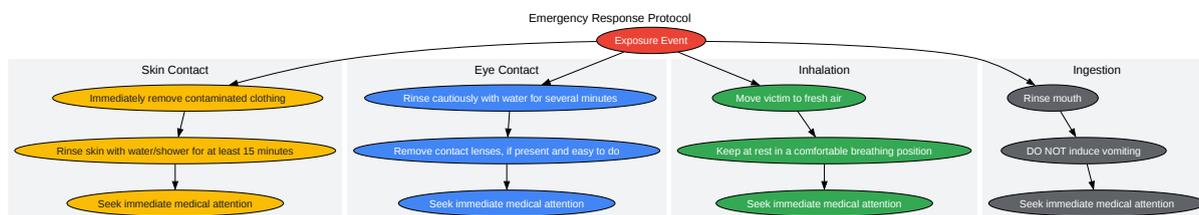
## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risks.

## Experimental Workflow

## Experimental Workflow for 1,3-Benzodioxole-5-sulfonyl chloride





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. media.napaonline.com [media.napaonline.com]
- 4. aksci.com [aksci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Benzodioxole-5-sulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056689#personal-protective-equipment-for-handling-1-3-benzodioxole-5-sulfonyl-chloride]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)